

Thermodynamic properties of Benzonitrile at standard conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzonitrile

Cat. No.: B105546

[Get Quote](#)

Thermodynamic Properties of Benzonitrile: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the key thermodynamic properties of **benzonitrile** at standard conditions (298.15 K and 1 bar). The information is compiled from peer-reviewed literature and established chemical databases, presenting crucial data for professionals in research, chemical synthesis, and pharmaceutical development.

Core Thermodynamic Data

The following tables summarize the essential thermodynamic parameters for **benzonitrile** in its liquid and gaseous states under standard conditions.

Table 1: Standard Molar Enthalpy and Entropy of Benzonitrile

Thermodynamic Property	Value	Units	State
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	163.2 ± 1.5 ^[1]	kJ/mol	Liquid
	215.85 ± 0.93 ^[2]	kJ/mol	Gas
Standard Molar Entropy (S°)	209.1 ^[1]	J/mol·K	Liquid
Standard Molar Enthalpy of Combustion ($\Delta_c H^\circ$)	-3632.3 ± 1.5 ^[1]	kJ/mol	Liquid

Table 2: Heat Capacity and Other Properties of Liquid Benzonitrile

Property	Value	Units
Molar Heat Capacity, Liquid (C_p)	165.2 ^[3]	J/mol·K
Molecular Weight	103.1213	g/mol
CAS Registry Number	100-47-0 ^[3]	-

Experimental Protocols

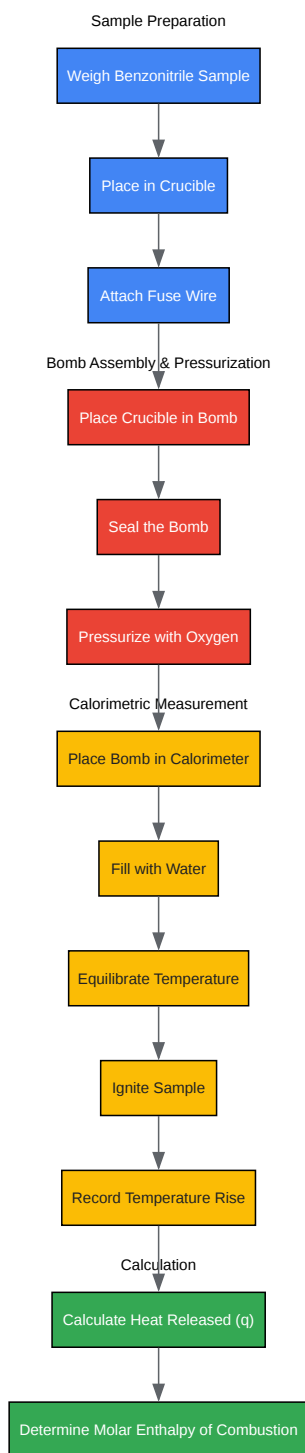
The determination of the thermodynamic properties of **benzonitrile** relies on precise calorimetric techniques. Below are detailed methodologies representative of the key experiments cited for obtaining this data.

Determination of the Enthalpy of Combustion

The standard enthalpy of combustion of liquid **benzonitrile** is determined using bomb calorimetry. This method measures the heat released when a substance is completely burned in a constant-volume container.

Experimental Workflow: Bomb Calorimetry

Workflow for Determining Enthalpy of Combustion

[Click to download full resolution via product page](#)

Caption: Workflow for Enthalpy of Combustion Determination.

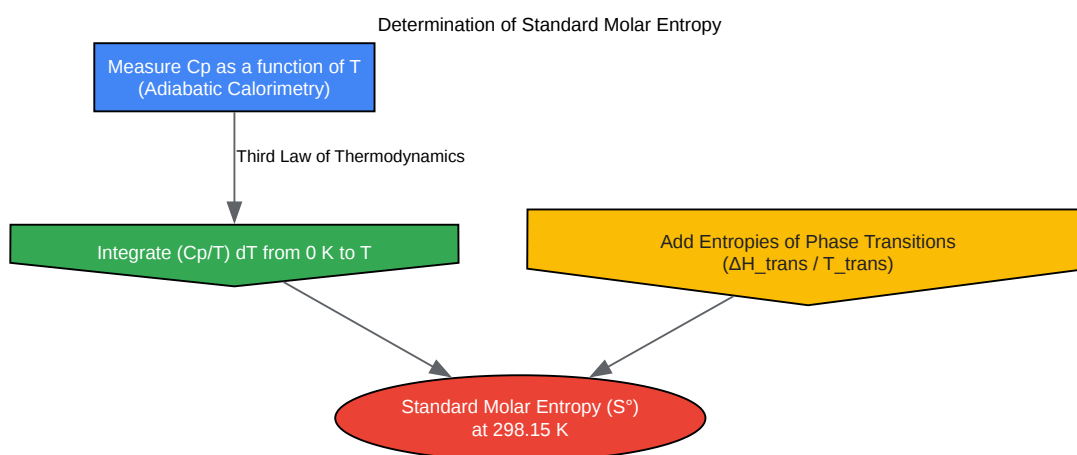
Methodology:

- A precisely weighed sample of liquid **benzonitrile** is placed in a crucible within a high-pressure stainless steel container, known as a "bomb".
- A fine ignition wire is positioned to be in contact with the sample.
- The bomb is sealed and then pressurized with pure oxygen to approximately 30 atm.
- The sealed bomb is submerged in a known quantity of water in an insulated container (the calorimeter).
- The system is allowed to reach thermal equilibrium, and the initial temperature is recorded.
- The sample is ignited by passing an electric current through the fuse wire.
- The complete combustion of **benzonitrile** releases heat, which is absorbed by the bomb and the surrounding water, causing a temperature increase.
- The temperature of the water is monitored and recorded until it reaches a maximum and then begins to cool.
- The total heat released is calculated from the temperature rise and the previously determined heat capacity of the calorimeter.
- From the heat released and the moles of **benzonitrile** combusted, the standard enthalpy of combustion is calculated.

Determination of Heat Capacity and Standard Molar Entropy

The heat capacity and, subsequently, the standard molar entropy of **benzonitrile** are determined using adiabatic calorimetry. This technique minimizes heat exchange with the surroundings, allowing for precise measurement of the heat required to raise the temperature of the substance.

Logical Relationship: From Heat Capacity to Entropy



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Adiabatic Calorimetry Testing: Understanding the Basics - zeal [zealstruments.com]
- 2. mdpi.com [mdpi.com]
- 3. Exploring the Science of Heat: Understanding Combustion Through Bomb Calorimetry - Aimil Corporate Blog [aimil.com]
- To cite this document: BenchChem. [Thermodynamic properties of Benzonitrile at standard conditions]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b105546#thermodynamic-properties-of-benzonitrile-at-standard-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com